

Application Notes and Protocols for GW-870086

Solution Preparation

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Compound of Interest

Compound Name: GW-870086

Cat. No.: B1672549

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Abstract

This document provides a comprehensive, step-by-step guide for the preparation of **GW-870086** solutions for research applications. **GW-870086** is a potent and selective glucocorticoid receptor agonist with significant anti-inflammatory properties.^{[1][2][3]} Proper solution preparation is critical for accurate and reproducible experimental results. This guide outlines the necessary materials, detailed protocols for creating stock and working solutions, and important storage and handling information. The provided data and methodologies are intended to support researchers in various fields, including inflammation, immunology, and drug discovery.

Compound Information and Properties

GW-870086 is a synthetic steroid derivative that acts as a glucocorticoid receptor agonist.^{[2][4]} It has demonstrated potent anti-inflammatory effects by repressing the release of inflammatory cytokines.^[1]

Table 1: Physicochemical Properties of **GW-870086**

| Property | Value | Source |
|-------------------|--|-----------|
| Molecular Formula | C ₃₁ H ₃₉ F ₂ NO ₆ | [4][5][6] |
| Molecular Weight | 559.64 g/mol | [3][4][6] |
| CAS Number | 827319-43-7 | [4][5] |
| Appearance | Off-white to white solid | [6] |

Table 2: Solubility of **GW-870086**

| Solvent | Solubility | Source |
|----------|--|-----------|
| DMSO | ≥10 mg/mL, ≥10 mM, 11 mg/mL (19.66 mM) | [3][4][5] |
| Ethanol | Slightly soluble (0.1-1 mg/mL) | [5] |
| Methanol | Slightly soluble (0.1-1 mg/mL) | [5] |

Experimental Protocols

Materials and Equipment

- **GW-870086** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile cell culture medium (e.g., DMEM) or appropriate vehicle for in vivo studies
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GW-870086** in DMSO. This is a common starting concentration for subsequent dilutions.

Step 1: Weighing the Compound Accurately weigh the desired amount of **GW-870086** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.596 mg of **GW-870086**.

Step 2: Dissolving in DMSO Add the appropriate volume of sterile DMSO to the weighed **GW-870086** powder. For the example above, add 1 mL of DMSO.

Step 3: Ensuring Complete Dissolution Vortex the solution thoroughly until the powder is completely dissolved. If necessary, sonication can be used to aid dissolution.^[3] Visually inspect the solution to ensure there are no visible particles.

Step 4: Aliquoting and Storage To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[2] Store the aliquots as recommended in Table 3.

Table 3: Storage and Stability of **GW-870086** Solutions

| Form | Storage Temperature | Stability | Source |
|---------|---------------------|-------------------|--|
| Powder | -20°C | ≥ 4 years | ^[5] ^[6] |
| In DMSO | -80°C | 6 months - 1 year | ^[2] ^[3] ^[4] |
| In DMSO | -20°C | 1 month | ^[2] ^[4] |

Preparation of Working Solutions

The final concentration of **GW-870086** will depend on the specific experimental requirements. The following is a general protocol for diluting the 10 mM DMSO stock solution into a cell culture medium.

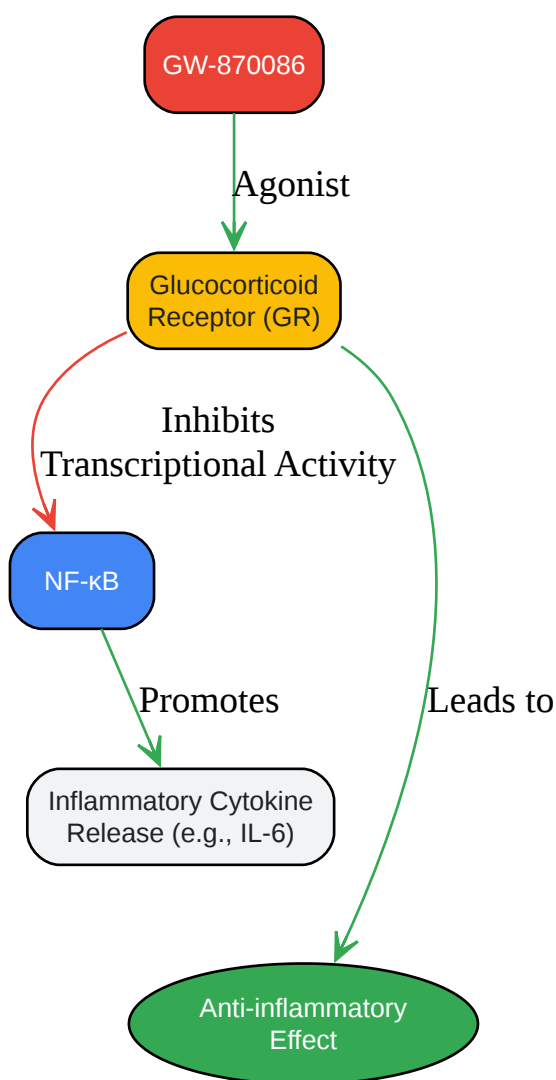
Step 1: Determine Final Concentration Decide on the final concentration of **GW-870086** required for your experiment. For example, if the desired final concentration is 100 nM.

Step 2: Serial Dilution (if necessary) It is recommended to perform a serial dilution to achieve low nanomolar concentrations accurately. For example, first, dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create an intermediate solution of 100 μ M. Then, dilute this intermediate solution 1:1000 in the final volume of cell culture medium to achieve the final concentration of 100 nM.

Step 3: Final Dilution Add the calculated volume of the stock or intermediate solution to the final volume of cell culture medium. Mix thoroughly by gentle inversion or pipetting. Ensure the final concentration of DMSO is kept low (typically <0.1%) to avoid solvent-induced cellular toxicity.

Step 4: Use Immediately It is recommended to prepare fresh working solutions for each experiment and use them immediately.

Diagrams



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